

microwave spectrum seleninyl fluoride structure

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Compound Focus: Selenium oxyfluoride

CAS No.: 7783-43-9

Cat. No.: S13259567

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Quantitative Data on Seleninyl Fluoride

The table below summarizes the key quantitative data available for seleninyl fluoride.

Property	Value	Method / Notes
Chemical Formula	F ₂ OSe	-
Molar Mass	132.967 g·mol ⁻¹	-
Appearance	Colourless fuming liquid	[1]
Boiling Point	125 °C	[1]
Dipole Moment	3.18 ± 0.02 D	Determined by microwave spectroscopy [1]

Experimental & Methodological Context

While a step-by-step protocol is not available, the search results provide insights into how the structure of seleninyl fluoride has been determined.

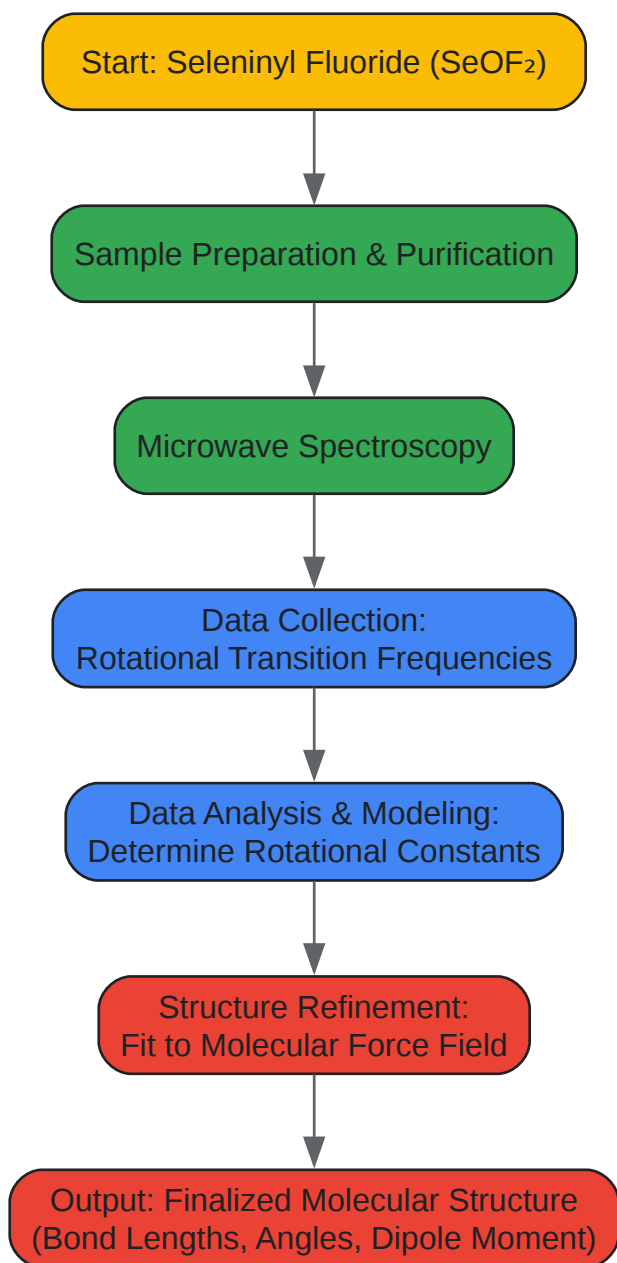
- Core Analytical Technique:** The molecular structure and dipole moment of seleninyl fluoride were determined using **microwave spectroscopy** [1]. This technique measures the absorption of

microwave radiation by molecules, providing precise data on rotational transitions from which molecular geometry (bond lengths and angles) and electronic properties like the dipole moment can be derived.

- **Supporting Research:** A thesis and a subsequent journal article specifically focused on creating a **molecular force field** for seleninyl fluoride (and selenonyl fluoride, SeO_2F_2) confirm that advanced microwave studies have been conducted to understand its structural dynamics [2] [3]. A molecular force field is a set of mathematical equations and parameters used to calculate the forces between atoms in a molecule, which is derived from experimental data like that from microwave spectroscopy.

Pathway to Full Structural Determination

The following diagram outlines the general workflow for determining the complete structure of a molecule like seleninyl fluoride, synthesizing the information from the search results.



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General workflow for determining seleninyl fluoride's structure.

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References

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